

# An In-depth Technical Guide to 1-Bromo-4-(2-bromoethyl)benzene

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## Compound of Interest

Compound Name: 1-Bromo-4-(2-bromoethyl)benzene

Cat. No.: B154583

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This technical guide provides essential information on the molecular properties of **1-Bromo-4-(2-bromoethyl)benzene**, a compound of interest for researchers, scientists, and professionals in drug development. This document outlines its molecular formula and weight, supported by a summary of its key quantitative data.

Molecular Formula:  $C_8H_8Br_2$

## Quantitative Molecular Data

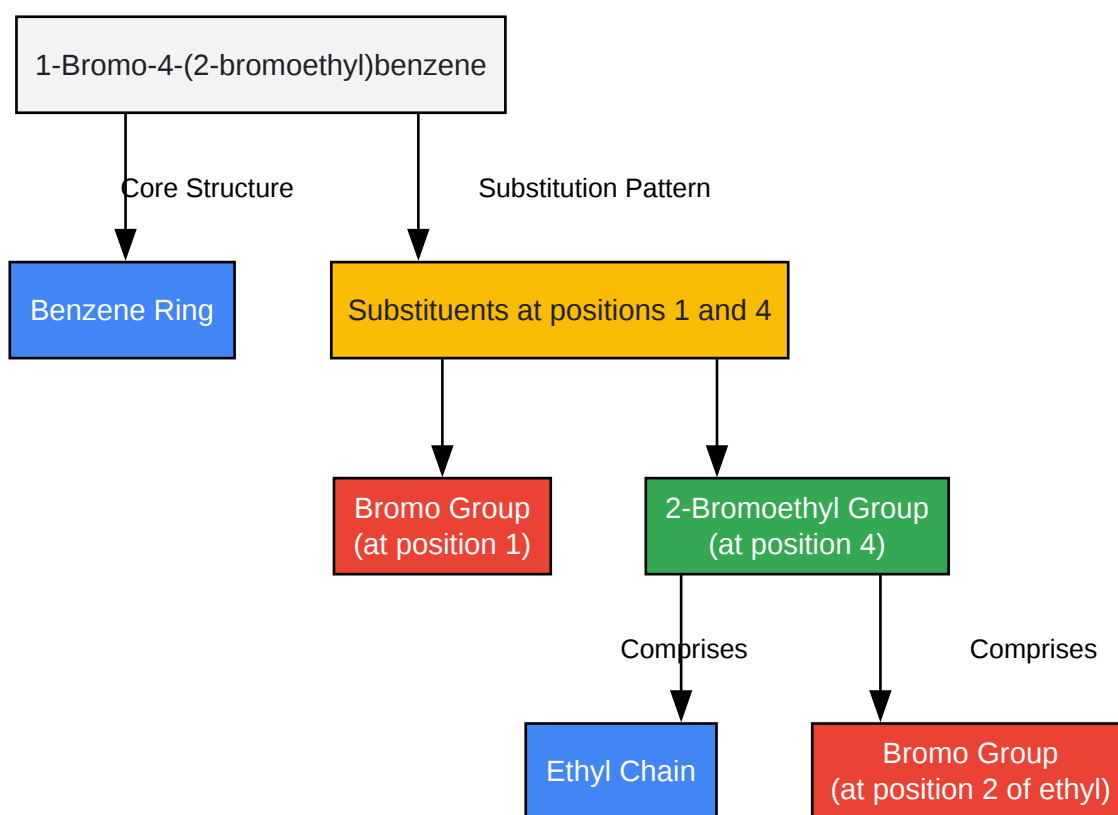
The fundamental molecular characteristics of **1-Bromo-4-(2-bromoethyl)benzene** are summarized in the table below. This data is crucial for stoichiometric calculations in experimental protocols and for the characterization of the compound.

Property	Value	Reference
Molecular Formula	$C_8H_8Br_2$	[1][2]
Molecular Weight	263.96 g/mol	[1][2]
CAS Number	1746-28-7	[1][2][3]

It is important to note that the isomeric compound, 1-Bromo-4-(1-bromoethyl)benzene, shares the same molecular formula and a virtually identical molecular weight[4][5]. Careful analytical confirmation is therefore essential to distinguish between these two structures in a laboratory setting.

## Structural Elucidation

The nomenclature "**1-Bromo-4-(2-bromoethyl)benzene**" precisely describes the arrangement of its constituent chemical groups. The following diagram illustrates the logical relationship between the name and the molecular structure.



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**Figure 1.** Structural relationship of **1-Bromo-4-(2-bromoethyl)benzene**.

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## References

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